

C.I. Reactive yellow 86 discovery and historical development

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Compound of Interest

Compound Name: C.I. Reactive yellow 86

Cat. No.: B3183079

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An In-depth Technical Guide to C.I. Reactive Yellow 86

This technical guide provides a comprehensive overview of the discovery, historical development, chemical properties, synthesis, and application of **C.I. Reactive Yellow 86**. The information is intended for researchers, scientists, and professionals in the fields of dye chemistry and drug development.

Introduction and Historical Context

C.I. Reactive Yellow 86 is a monoazo reactive dye characterized by its brilliant green-yellow hue.^{[1][2]} As a member of the dichlorotriazine class of reactive dyes, its history is intrinsically linked to the groundbreaking development of the first commercial reactive dyes in the mid-20th century.

The era of reactive dyes was initiated by the pioneering work of I.D. Rattee and W.E. Stephen at Imperial Chemical Industries (ICI) in the United Kingdom. In 1954, they discovered that dichlorotriazine dyes could form stable, covalent bonds with cellulose fibers under alkaline conditions. This innovation led to the first patent for reactive dyes and their subsequent commercialization. While the precise date of discovery and the specific individuals or company that first synthesized **C.I. Reactive Yellow 86** are not readily available in public records, its development falls within the broader expansion of dichlorotriazine reactive dyes that followed.

ICI's initial breakthrough. These dyes offered superior wash fastness compared to existing direct dyes, revolutionizing the textile industry.

Chemical and Physical Properties

C.I. Reactive Yellow 86 is a water-soluble anionic dye.^[1] Its chemical structure consists of a single azo chromophore linked to a dichlorotriazine reactive group. This reactive group is the key to its ability to form covalent bonds with hydroxyl groups on cellulosic fibers.

Table 1: Chemical and Physical Properties of **C.I. Reactive Yellow 86**

Property	Value	Reference
C.I. Name	Reactive Yellow 86	[1][2]
C.I. Number	192755	[3]
CAS Number	61951-86-8	[1][4][5]
Molecular Formula	C ₁₈ H ₁₄ Cl ₂ N ₈ Na ₂ O ₉ S ₂	[1][5][6]
Molecular Weight	667.37 g/mol	[1][5][6]
IUPAC Name	disodium;4-[(5-carbamoyl-1-ethyl-6-hydroxy-4-methyl-2-oxopyridin-3-yl)diazenyl]-6-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]benzene-1,3-disulfonate	[4]
Appearance	Yellow powder	[1]
Solubility in Water	30 g/L (at 50°C)	[1][2]
λ _{max} (in water)	~425 nm	

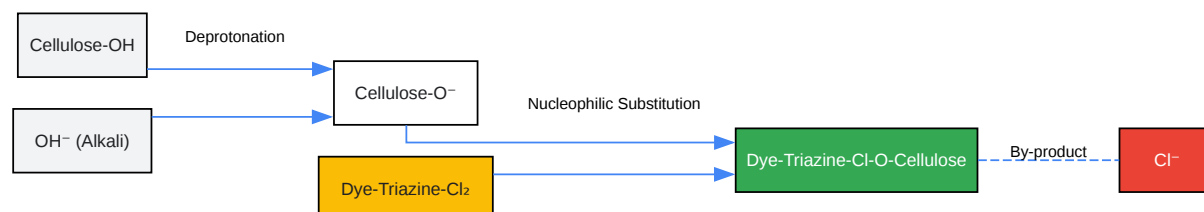
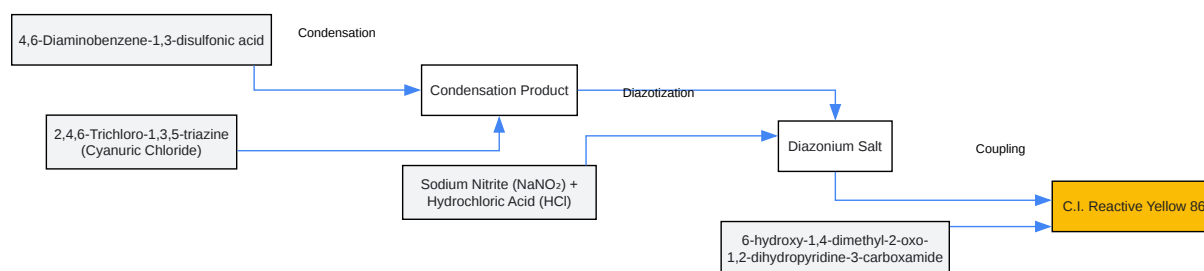
Synthesis of C.I. Reactive Yellow 86

The synthesis of **C.I. Reactive Yellow 86** is a multi-step process involving the condensation of an aromatic amine with cyanuric chloride, followed by diazotization and coupling reactions.

3.1. Synthesis Pathway

The overall synthesis can be visualized as a three-stage process:

- **Condensation:** Reaction of 4,6-Diaminobenzene-1,3-disulfonic acid with 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride).
- **Diazotization:** Conversion of the remaining primary amino group of the condensed product into a diazonium salt.
- **Coupling:** Reaction of the diazonium salt with the coupling component, 6-hydroxy-1,4-dimethyl-2-oxo-1,2-dihydropyridine-3-carboxamide.



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